

An In-depth Technical Guide to 2,2'-Dimethoxybenzophenone

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,2'-Dimethoxybenzophenone

Cat. No.: B077492

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: Information on **2,2'-Dimethoxybenzophenone** (CAS No. 13102-33-5) is limited in publicly available scientific literature. This guide provides the available data for this specific compound. For illustrative purposes and to fulfill the request for a comprehensive technical document, a detailed section on the structurally related and more thoroughly documented compound, 2,2'-Dihydroxy-4,4'-dimethoxybenzophenone (CAS No. 131-54-4), is also included. Please note that these are distinct chemical entities with different properties and applications.

2,2'-Dimethoxybenzophenone: Core Data

2,2'-Dimethoxybenzophenone, also known as bis(2-methoxyphenyl)methanone, is a diaryl ketone. While its applications and biological activity are not extensively documented, its chemical structure is of interest in organic synthesis and medicinal chemistry.

Chemical and Physical Properties

Quantitative data for **2,2'-Dimethoxybenzophenone** is sparse. The following table summarizes the available information.

Property	Value	Source
CAS Number	13102-33-5	[1]
Molecular Formula	C ₁₅ H ₁₄ O ₃	[1]
Molecular Weight	242.27 g/mol	[1]
Boiling Point	409.9 °C at 760 mmHg	[2]
Flash Point	193.4 °C	[2]
Density	1.123 g/cm ³	[2]
Vapor Pressure	6.25E-07 mmHg at 25°C	[2]

Spectral Data

Spectral information is crucial for the identification and characterization of **2,2'-Dimethoxybenzophenone**. Available data includes:

- ¹³C NMR Spectroscopy: Data is available and can be used to confirm the carbon framework of the molecule.[1]
- Mass Spectrometry (GC-MS): Mass spectral data is available, which aids in determining the molecular weight and fragmentation pattern.[1]

Synthesis and Reactivity

A specific, detailed experimental protocol for the synthesis of **2,2'-Dimethoxybenzophenone** is not readily available in the searched literature. However, general methods for the synthesis of diaryl ketones, such as Friedel-Crafts acylation, could potentially be adapted. For instance, the reaction of anisole with a suitable acylating agent in the presence of a Lewis acid catalyst could be a plausible synthetic route. The reactivity of **2,2'-Dimethoxybenzophenone** is expected to be influenced by the methoxy groups and the central ketone functional group.

Applications and Biological Significance

There is limited information regarding the specific applications of **2,2'-Dimethoxybenzophenone** in drug development or its role in biological signaling pathways.

The benzophenone scaffold, however, is a common motif in medicinal chemistry, with various derivatives exhibiting a wide range of biological activities, including anticancer, anti-inflammatory, and antimicrobial properties.[3]

Comparative Analysis: 2,2'-Dihydroxy-4,4'-dimethoxybenzophenone

Disclaimer: The following information pertains to 2,2'-Dihydroxy-4,4'-dimethoxybenzophenone (CAS No. 131-54-4) and is provided as a detailed example of a structurally related and well-documented benzophenone derivative.

2,2'-Dihydroxy-4,4'-dimethoxybenzophenone is a widely used compound, primarily known for its ability to absorb UV radiation. This property makes it a valuable ingredient in sunscreens and a stabilizer in plastics.[4]

Chemical and Physical Properties

A comprehensive summary of the quantitative data for 2,2'-Dihydroxy-4,4'-dimethoxybenzophenone is presented below.

Property	Value	Source
CAS Number	131-54-4	[4]
Molecular Formula	C ₁₅ H ₁₄ O ₅	[4]
Molecular Weight	274.27 g/mol	[4]
Melting Point	133-138 °C	[4]
Appearance	Light yellow to yellow crystalline powder	[4]
Purity	≥ 99% (HPLC)	[4]

Experimental Protocols: Synthesis

A common method for the synthesis of 2,2'-dihydroxy-4,4'-dimethoxybenzophenone involves a two-step process starting from m-dimethoxybenzene.[5]

Step 1: Synthesis of the intermediate 2,2',4,4'-tetramethoxybenzophenone

- In a three-necked flask equipped with a stirrer and a reflux condenser, place 13.8 g of m-dimethoxybenzene.
- Add 0.15 g of azobisisobutyronitrile (AIBN) as a catalyst.
- Add 30 ml of oxalyl chloride to the flask.
- Heat the reaction mixture to 70-80 °C and stir for 1.5 hours.
- After the reaction is complete, cool the mixture and add water to hydrolyze the excess oxalyl chloride.
- Filter the mixture to collect the solid intermediate product, 2,2',4,4'-tetramethoxybenzophenone, and dry it.

Step 2: Demethylation to form 2,2'-dihydroxy-4,4'-dimethoxybenzophenone

- In a flask, combine the intermediate product from Step 1 with a Lewis acid such as aluminum chloride (AlCl_3) or zinc chloride (ZnCl_2).
- Add an organic solvent like dichloroethane or chlorobenzene.
- Stir the mixture at 50 °C for 2-3 hours.
- Upon completion of the reaction, add water to hydrolyze the reaction mixture.
- Perform a liquid-liquid extraction to separate the product into the organic phase.
- Use rotary evaporation to remove the solvent.
- Recrystallize the solid residue to obtain the pure 2,2'-dihydroxy-4,4'-dimethoxybenzophenone.

Applications in Research and Industry

The primary application of 2,2'-dihydroxy-4,4'-dimethoxybenzophenone stems from its UV-absorbing properties.

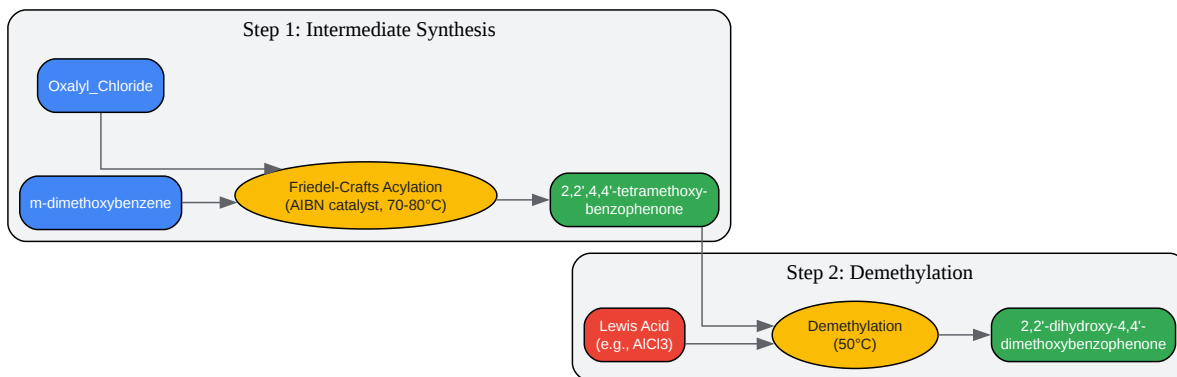
- **UV Protection:** It is a key ingredient in sunscreens and other personal care products to protect the skin from harmful UVA and UVB radiation.[4]
- **Polymer and Coating Stabilization:** It is incorporated into plastics and coatings to prevent degradation and enhance the durability of materials exposed to sunlight.[4]
- **Photostability Studies:** In research, it serves as a model compound for studying photochemical reactions and photostability.[4]
- **Pharmaceutical Formulations:** There is emerging research into its potential use in drug formulations to improve the solubility and bioavailability of active pharmaceutical ingredients.[4]

Biological Effects and Signaling Pathways

2,2'-Dihydroxy-4,4'-dimethoxybenzophenone is suspected to be an endocrine-disrupting chemical, potentially interfering with hormonal signaling pathways.[6] Studies in rats have shown that it is rapidly metabolized through demethylation, hydroxylation, sulfonation, and glucuronidation.[6] Understanding its metabolic fate is crucial for assessing its potential adverse effects on human health.[6]

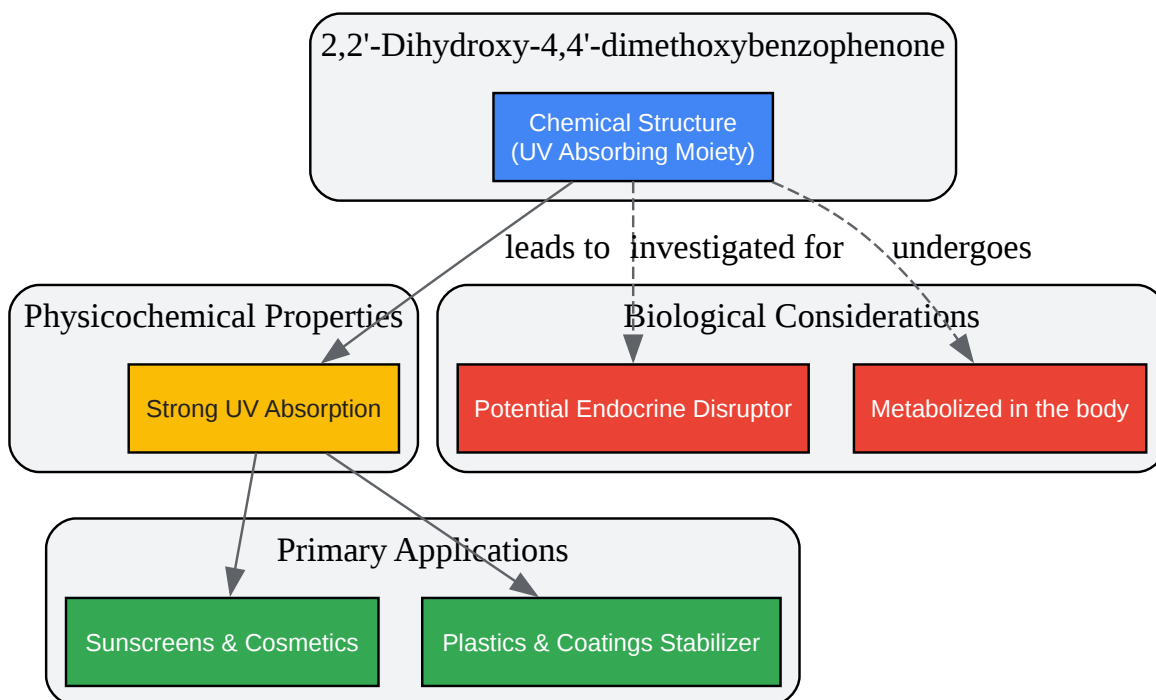
Visualizations

To further elucidate the experimental and logical frameworks discussed, the following diagrams are provided.



[Click to download full resolution via product page](#)

Caption: Synthesis workflow for 2,2'-dihydroxy-4,4'-dimethoxybenzophenone.



[Click to download full resolution via product page](#)

Caption: Key relationships of 2,2'-dihydroxy-4,4'-dimethoxybenzophenone.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2,2'-Dimethoxybenzophenone | C₁₅H₁₄O₃ | CID 584728 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. lookchem.com [lookchem.com]
- 3. Benzophenone: a ubiquitous scaffold in medicinal chemistry - PMC [pmc.ncbi.nlm.nih.gov]
- 4. chemimpex.com [chemimpex.com]
- 5. Synthesis method of 2, 2'-dihydroxy-4, 4'-dimethoxybenzophenone - Eureka | Patsnap [eureka.patsnap.com]
- 6. tandfonline.com [tandfonline.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 2,2'-Dimethoxybenzophenone]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b077492#2-2-dimethoxybenzophenone-cas-number-and-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com